

Introduction: The Strategic Importance of Dimethyl 2-bromopentanedioate

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Compound of Interest

Compound Name: *Dimethyl 2-bromopentanedioate*

CAS No.: 760-94-1

Cat. No.: B1266606

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Dimethyl 2-bromopentanedioate (CAS No. 760-94-1) is a halogenated diester that serves as a critical building block in advanced organic synthesis.^[1] Its structure, featuring a bromine atom at the alpha-position to one of two methyl ester groups on a five-carbon backbone, provides a unique combination of reactive sites.^[2] This strategic arrangement of functional groups makes it an invaluable precursor for constructing complex molecular architectures, particularly nitrogen-containing heterocycles which are core structures in many pharmaceuticals.^[1] Its utility extends from the synthesis of blockbuster drugs to the development of novel materials, making a thorough understanding of its properties and reactivity essential for innovation in chemistry and medicine.^{[1][3]}

Physicochemical and Structural Properties

The physical and chemical characteristics of **Dimethyl 2-bromopentanedioate** dictate its handling, storage, and behavior in reactions. It is typically a light yellow, relatively dense liquid. The key properties are summarized below.

Property	Value	Source
CAS Number	760-94-1	[1]
Molecular Formula	C ₇ H ₁₁ BrO ₄	[4]
Molecular Weight	239.06 g/mol	[1][4]
Appearance	Light yellow liquid	
Density	1.452 g/cm ³	
Flash Point	99.1°C	
SMILES String	BrC(C(OC)=O)CCC(OC)=O	[4]
InChI Key	MUPSZQADJPIQMZ- UHFFFAOYSA-N	[4]

Synthesis and Purification: A Tale of Selectivity

The primary route to **Dimethyl 2-bromopentanedioate** is the α -bromination of its precursor, dimethyl pentanedioate (also known as dimethyl glutarate).[1] The core challenge in this synthesis is achieving high selectivity for the desired mono-brominated product while minimizing over-bromination (e.g., dimethyl 2,4-dibromopentanedioate).[1]

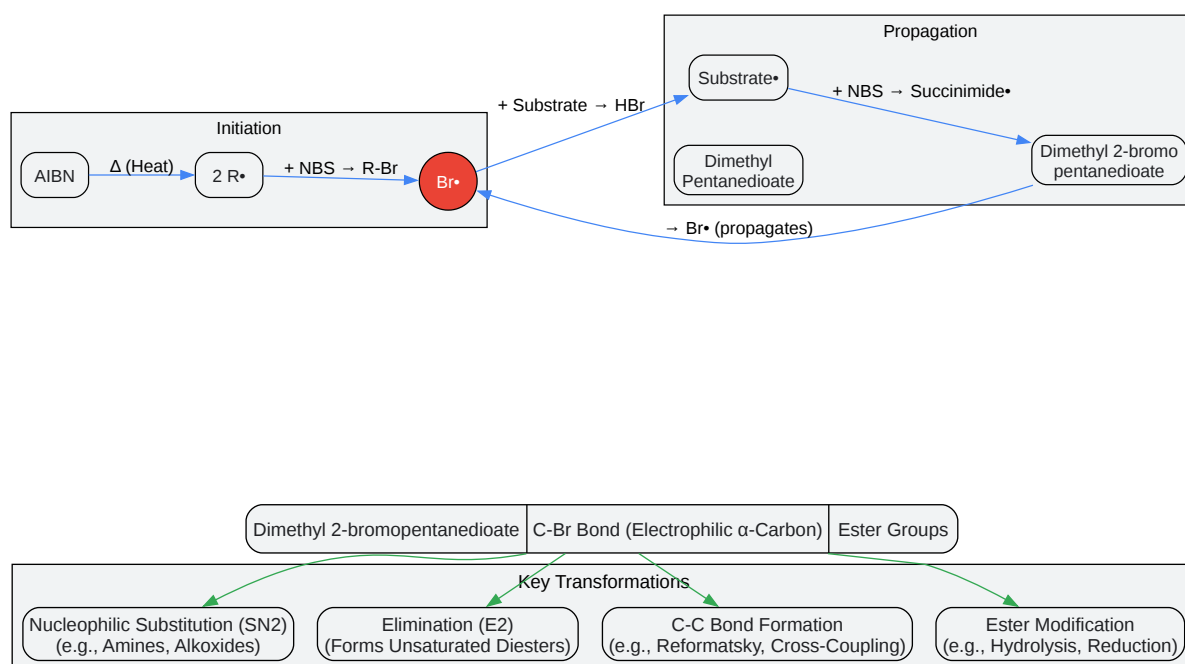
Key Synthetic Methodologies

A. Radical-Mediated Bromination with N-Bromosuccinimide (NBS)

This is a common and effective method that leverages a radical chain reaction. The use of N-Bromosuccinimide (NBS) is advantageous as it provides a low, steady concentration of bromine radicals, which enhances selectivity for the alpha-position, and is safer to handle than elemental bromine.[3]

- **Causality:** The reaction is initiated by a radical initiator like azobisisobutyronitrile (AIBN), which decomposes upon heating. The resulting radical abstracts a bromine atom from NBS to generate a bromine radical (Br•). This bromine radical then selectively abstracts a hydrogen atom from the α -carbon of dimethyl pentanedioate, which is activated by the

adjacent ester group. The resulting carbon radical reacts with another molecule of NBS to yield the product and a new bromine radical, propagating the chain.[1]



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Sources

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- 4. Dimethyl 2-bromopentanedioate AldrichCPR | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- To cite this document: BenchChem. [Introduction: The Strategic Importance of Dimethyl 2-bromopentanedioate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266606/docs#introduction-the-strategic-importance-of-dimethyl-2-bromopentanedioate>]

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